Thermodynamic Properties of Pyrimidine Carboxylic Acids: A Technical Guide

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Compound of Interest

Compound Name:	*4-Ethylpyrimidine-5-carboxylic acid*
CAS No.:	*1147710-24-4*
Cat. No.:	*B2637349*

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Executive Summary

Pyrimidine carboxylic acids represent a critical scaffold in medicinal chemistry, serving as precursors for nucleotide analogs, antiviral agents, and metal-organic frameworks (MOFs). Their thermodynamic profile is dominated by the electron-deficient nature of the diazine ring, which dramatically alters acidity, crystal lattice energy, and solvation enthalpy compared to their carbocyclic analog, benzoic acid.

This guide synthesizes the solid-state and solution-phase thermodynamics of key derivatives—specifically 2-pyrimidinecarboxylic acid, 4-pyrimidinecarboxylic acid, and orotic acid (6-carboxyuracil). It addresses the "thermodynamic gaps" in current literature, particularly distinguishing between experimentally verified values and high-confidence predictive models for enthalpy of formation.

Molecular Architecture & Electronic Effects

To understand the macroscopic thermodynamic observables (melting point, pKa), one must first analyze the microscopic electronic environment.

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- Inductive Withdrawal: The two nitrogen atoms in the pyrimidine ring exert a strong electron-withdrawing inductive effect (-I). This stabilizes the carboxylate anion, making these acids significantly stronger than benzoic acid (pKa 4.2).
- Position Isomerism:
  - 2-Position: The carboxyl group is flanked by two nitrogen atoms. Dipole repulsion and maximum inductive withdrawal create the highest acidity but also significant lattice instability due to repulsive interactions in the crystal packing.
  - 4-Position: The carboxyl group is adjacent to only one nitrogen. The inductive effect is attenuated, leading to slightly higher pKa values and often higher melting points due to more favorable intermolecular hydrogen bonding networks (e.g., head-to-tail dimers).

Solid-State Thermodynamics

Crystal Lattice Energy and Melting Points

The melting point (

) serves as a proxy for crystal lattice energy (

). Pyrimidine carboxylic acids exhibit high

values due to strong intermolecular hydrogen bonding (COOH

N and COOH

O=C).

Compound	Structure	Melting Point ( )	Lattice Characteristics
2-Pyrimidinecarboxylic acid	2-COOH	182–185 °C	Lower due to dipole repulsion between ring nitrogens and carboxyl oxygens.
4-Pyrimidinecarboxylic acid	4-COOH	~256 °C	Higher indicates a more robust H-bond network, likely involving interactions.
Orotic Acid	2,6-dioxo-4-COOH	>300 °C (decomp)	Extremely high lattice energy driven by multiple H-bond donors (NH) and acceptors (C=O).

Enthalpy of Formation ( )

While specific combustion data for pyrimidine-2-carboxylic acid is sparse in public repositories, data for its isomer 2-pyrazinecarboxylic acid provides a reliable thermodynamic analog due to isodesmic similarities.

- Analog Proxy (2-Pyrazinecarboxylic acid):
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    (Combustion):

    [1]
  - ngcontent-ng-c3932382896="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

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(Formation):

[1]

- Insight: Researchers should anticipate the

  of 2-pyrimidinecarboxylic acid to be within

  of this value, with deviations driven by the lower resonance energy of pyrimidine vs. pyrazine (

  vs

).

Polymorphism Case Study: Orotic Acid

Orotic acid exhibits classic enantiotropic polymorphism, a critical factor in drug formulation.

- Anhydrate: Stable at high temperatures.
- Monohydrate: The thermodynamically stable form at ambient conditions (

).
- Solvates: Forms stable solvates with DMSO and DMF, which must be desolvated carefully to avoid amorphous collapse.

Solution Thermodynamics

Solubility Landscapes & Van't Hoff Analysis

The solubility of pyrimidine carboxylic acids is generally endothermic (

) and entropy-driven (

).

Solubility Order (Orotic Acid):

[2]

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Thermodynamic Parameters: Using the Van't Hoff equation:

[2][3]

- : Typically ranges from

  in polar protic solvents.

- Solvent Effect: The high solubility in DMSO is driven by the solvent's ability to disrupt the strong crystal lattice dimers via S=O

  H-N interactions.

Dissociation Constants (pKa)

The acidity of these compounds is a function of the distance between the carboxyl group and the ring nitrogens.

Compound	pKa (Experimental/Predicted)	Structural Driver
2-Pyrimidinecarboxylic acid	~2.8 – 3.1	Strong -I effect from two adjacent N-atoms.
4-Pyrimidinecarboxylic acid	~3.5 – 3.7	Attenuated -I effect (one adjacent N).
Orotic Acid (Carboxyl)	2.0 – 2.4	Enhanced acidity due to electron-withdrawing oxo groups at C2 and C6.
Orotic Acid (Uracil NH)	~9.45	Deprotonation of the ring nitrogen (N1/N3).

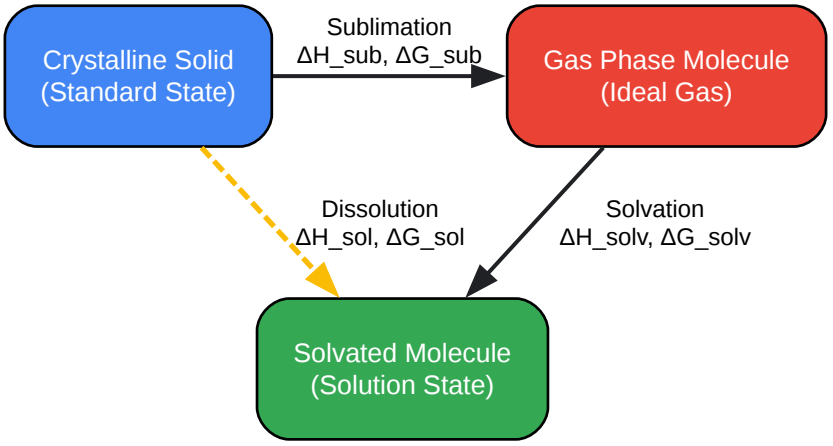
Visualization: Thermodynamic Workflows

Solubility Thermodynamics Cycle

The following diagram illustrates the Born-Haber cycle used to calculate the Gibbs Free Energy of Solvation (

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), linking sublimation and lattice energy to experimental solubility.



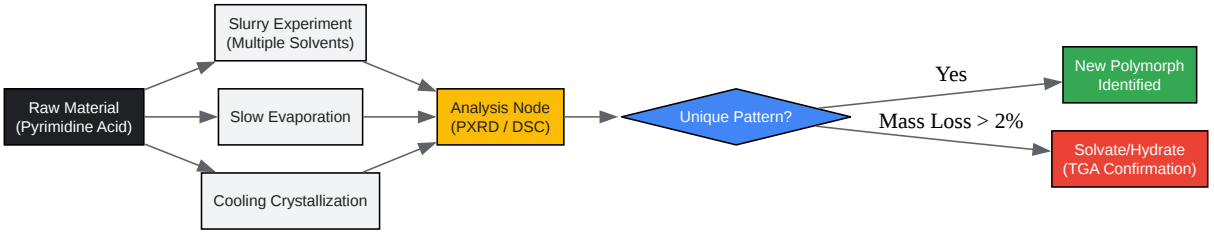
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Caption: Thermodynamic cycle linking sublimation, solvation, and dissolution energies.

.

Polymorph Screening Workflow

A logic flow for identifying stable solid forms of pyrimidine carboxylic acids during pre-formulation.



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Caption: High-throughput screening workflow for identifying polymorphs and solvates.

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Experimental Protocols (Standard Operating Procedures)

SOP 1: Determination of Solubility & Van't Hoff Analysis

Objective: Determine

and

for a pyrimidine carboxylic acid derivative.

- Preparation: Prepare saturated solutions of the acid in five solvents (e.g., Water, Methanol, Ethanol, DMSO, DMF) in sealed vials.
- Equilibration: Place vials in a shaking water bath at

  . Agitate for 24 hours.
- Sampling: Stop agitation and allow solids to settle for 2 hours (isothermal). Filter the supernatant through a 0.45

  m PTFE syringe filter (pre-heated to

  to prevent precipitation).
- Quantification: Dilute the filtrate and analyze via HPLC-UV (typically

).
- Temperature Variation: Repeat steps 2–4 at

  .
- Analysis: Plot

  vs

  .
  - Slope:

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- Intercept:

SOP 2: Potentiometric pKa Determination

Objective: Accurate measurement of pKa for low-solubility acids.

- Solvent System: Use a co-solvent method if water solubility is

  . Prepare 30%, 40%, and 50% (v/v) Methanol/Water mixtures.
- Titrant: Carbonate-free 0.1 M KOH standardized against potassium hydrogen phthalate (KHP).
- Procedure:
  - Dissolve ~0.1 mmol of the pyrimidine acid in 50 mL of the solvent mixture.
  - Add 0.1 M KCl to maintain constant ionic strength (

).
  - Titrate under inert gas (

    or Ar) purge to exclude

    .
  - Record pH vs. Volume of KOH.
- Data Processing: Use the Gran plot method or Bjerrum analysis to find the equivalence point and

  (apparent pKa).
- Extrapolation: Plot

  vs. % Methanol and extrapolate to 0% organic solvent to obtain the aqueous thermodynamic

  .

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